

A Guide to the Analysis of N-Nitrososotalol: Methodologies and Performance Expectations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-Nitrososotalol-d6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the analytical approaches for the detection and quantification of N-Nitrososotalol, a nitrosamine drug substance-related impurity (NDSRI) of concern in sotalol pharmaceutical products. In the absence of a formal inter-laboratory comparison study, this document synthesizes currently available scientific literature and regulatory guidance to establish a benchmark for analytical performance. It is intended to assist laboratories in the development, validation, and routine monitoring of N-Nitrososotalol.

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1][2] Regulatory bodies, including the U.S. Food and Drug Administration (FDA), the European Medicines Agency (EMA), and Health Canada, have issued stringent guidelines requiring manufacturers to perform risk assessments and implement control strategies to limit patient exposure to these impurities.[1][2][3][4] N-Nitrososotalol is an NDSRI that can form in drug products containing sotalol.[5] As such, sensitive and validated analytical methods are crucial for its detection and quantification to ensure product quality and patient safety.

Regulatory Context and Acceptable Intake (AI)

Limits

Regulatory agencies have established acceptable intake (AI) limits for specific nitrosamines to manage the potential carcinogenic risk. For N-Nitrososotalol, the following AI limits have been set:

- European Medicines Agency (EMA): 1500 ng/day[6]
- Health Canada: 1500 ng/day[7]

These limits dictate the required sensitivity for analytical methods developed to monitor N-Nitrososotalol levels in sotalol-containing drug substances and products.

Recommended Analytical Methodologies

The primary analytical technique recommended for the trace-level quantification of N-Nitrososotalol is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This methodology offers the high sensitivity and specificity required to detect and quantify this impurity at levels relevant to the established AI limits.[8][9]

While other techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) are used for the analysis of other nitrosamines, LC-MS/MS is generally preferred for NDSRIs like N-Nitrososotalol due to its superior sensitivity and applicability to non-volatile, thermally labile compounds.[10][11]

Analytical Method Performance

The following table summarizes typical performance characteristics for a validated Ultra-High-Performance Liquid Chromatography-tandem Mass Spectrometry (UHPLC-MS/MS) method for the analysis of N-Nitrososotalol in sotalol HCl drug substance.[8] This data can serve as a benchmark for laboratories developing and validating their own methods.

Performance Parameter	Typical Value
Limit of Detection (LOD)	0.02 - 1.2 ppb
Limit of Quantification (LOQ)	2 - 20 ppb
Linearity (R)	0.9978 - 0.9999
Accuracy (Recovery)	64.1% - 113.3%
Precision (RSD%)	Not explicitly stated, but method demonstrated good precision

Experimental Protocols

Below is a representative experimental protocol for the analysis of N-Nitrososotalol in sotalol HCl drug substance using UHPLC-MS/MS, based on published methodologies.[\[8\]](#) Laboratories should validate their specific methods according to ICH Q2(R1) guidelines.[\[12\]](#)[\[13\]](#)

Sample Preparation

- Standard Solution Preparation:
 - Prepare a stock solution of N-Nitrososotalol reference standard in a suitable solvent (e.g., methanol or acetonitrile).
 - Perform serial dilutions to prepare calibration standards and quality control samples at appropriate concentrations.
- Sample Solution Preparation:
 - Accurately weigh a suitable amount of sotalol HCl drug substance.
 - Dissolve the sample in a diluent (e.g., a mixture of water and methanol/acetonitrile with 0.1% formic acid) to a final concentration appropriate for the analytical method.
 - Vortex or sonicate to ensure complete dissolution.
 - Filter the sample solution through a suitable filter (e.g., 0.22 μ m) prior to injection.

Chromatographic Conditions (UHPLC)

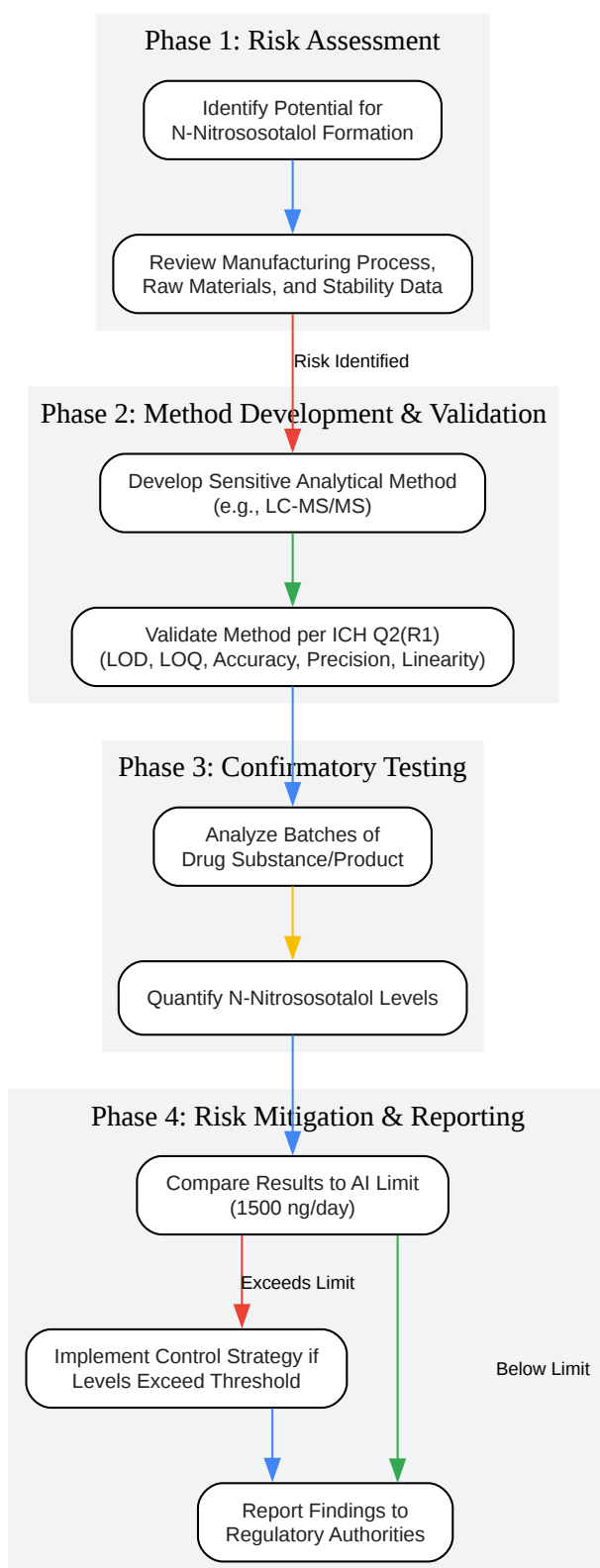
- Column: Acquity HSS T3 (3.0 x 100 mm, 1.8 μ m) or equivalent[8]
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Methanol or Acetonitrile
- Gradient: A suitable gradient program to achieve separation of N-Nitrososotalol from the sotalol peak and other potential impurities.
- Flow Rate: As appropriate for the column dimensions (e.g., 0.3-0.5 mL/min).
- Column Temperature: Controlled, e.g., 40 °C.
- Injection Volume: e.g., 1-10 μ L.

Mass Spectrometry Conditions (MS/MS)

- Ionization Source: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Monitor for at least two specific precursor-to-product ion transitions for N-Nitrososotalol to ensure specificity.
- Instrument Parameters: Optimize parameters such as capillary voltage, source temperature, desolvation gas flow, and collision energy for maximum sensitivity.

Analytical Workflow for N-Nitrososotalol Control

The following diagram illustrates the general workflow for the control of N-Nitrososotalol impurities in pharmaceutical products, from initial risk assessment to reporting, in line with regulatory expectations.



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- To cite this document: BenchChem. [A Guide to the Analysis of N-Nitrososotalol: Methodologies and Performance Expectations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556009/docs#a-guide-to-the-analysis-of-n-nitrososotalol-methodologies-and-performance-expectations>]

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